N-(4-nitrophenyl)propane-1,3-diamine: Technical Profile & Synthesis Guide

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Compound of Interest	
Compound Name:	*N-(4-nitrophenyl)propane-1,3-diamine*
CAS No.:	*52289-06-2*
Cat. No.:	*B1296309*

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Abstract

N-(4-nitrophenyl)propane-1,3-diamine (CAS 52289-06-2) is a bifunctional building block characterized by a secondary aromatic amine linked to a primary aliphatic amine via a propyl chain. This structural duality makes it a critical intermediate in the synthesis of DNA-intercalating agents, kinase inhibitors, and supramolecular scaffolds. This technical guide provides a comprehensive analysis of its physiochemical properties, a validated synthetic protocol via nucleophilic aromatic substitution (

), and its functional applications in drug discovery.

Part 1: Chemical Identity & Physiochemical Profile

Compound Name: **N-(4-nitrophenyl)propane-1,3-diamine** Synonyms: N1-(4-nitrophenyl)-1,3-propanediamine; 3-(4-nitroanilino)propylamine CAS Number: 52289-06-2 Molecular Formula:

Molecular Weight: 195.22 g/mol

Physiochemical Data Table

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Property	Value / Description	Note
Appearance	Yellow to orange crystalline solid	Characteristic of p-nitroaniline derivatives
Melting Point	92–96 °C (Typical range)	Dependent on purity/recrystallization solvent
Solubility	Soluble in DMSO, MeOH, EtOH,	Limited water solubility; soluble in dilute acid
pKa (Predicted)	(aliphatic): ~10.5; (aromatic): ~1.0	Aliphatic amine is highly basic; aromatic amine is weakly basic due to electron withdrawal
LogP	~1.2	Lipophilic enough for cell permeability

Part 2: Synthetic Pathways & Reaction Mechanisms

The synthesis of **N-(4-nitrophenyl)propane-1,3-diamine** is most efficiently achieved via Nucleophilic Aromatic Substitution (

). This pathway is preferred over metal-catalyzed couplings (Buchwald-Hartwig) due to the strong activation provided by the para-nitro group, which facilitates the addition-elimination mechanism without expensive transition metal catalysts.

Reaction Scheme

The reaction involves the attack of 1,3-diaminopropane on a 4-halonitrobenzene. 1-Fluoro-4-nitrobenzene is the preferred electrophile due to the high electronegativity of fluorine, which stabilizes the transition state (Meisenheimer complex), significantly accelerating the rate-determining step compared to the chloro- analogue.

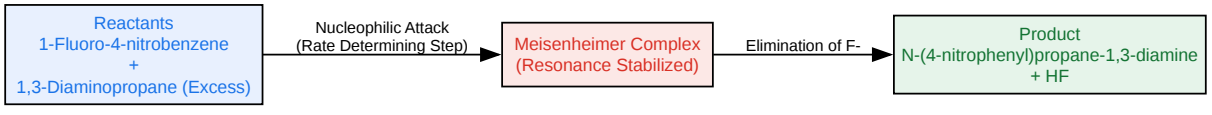

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Figure 1:

mechanism showing the progression from reactants through the anionic Meisenheimer intermediate to the final diamine product.

Detailed Experimental Protocol

Objective: Synthesis of **N-(4-nitrophenyl)propane-1,3-diamine** on a 10 mmol scale.

Reagents:

- 1-Fluoro-4-nitrobenzene (1.41 g, 10 mmol)
- 1,3-Diaminopropane (3.70 g, 50 mmol) [Note 1]
- Acetonitrile (ACN) or Ethanol (30 mL)
- Potassium Carbonate (

) (Optional, if not using excess amine)

Procedure:

- Preparation: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1-fluoro-4-nitrobenzene in 30 mL of ACN.
- Addition: Add 1,3-diaminopropane dropwise at room temperature. The solution will likely darken (yellow/orange) immediately.
- Reaction: Fit the flask with a reflux condenser and heat to reflux (approx. 80-82 °C) for 4–6 hours. Monitor reaction progress via TLC (Mobile phase: 5% MeOH in DCM; Product

  ~0.2–0.3, lower than starting material).
- Workup:
  - Cool the mixture to room temperature.

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- Evaporate the solvent under reduced pressure.
- Resuspend the residue in DCM (50 mL) and wash with water (

  mL) to remove excess 1,3-diaminopropane and salts.

- Purification: Dry the organic layer over anhydrous

  , filter, and concentrate. Recrystallize from Ethanol/Hexane or purify via flash column chromatography (

  , DCM

  10% MeOH/DCM with 1%

).

[Note 1]: A 5-fold excess of diamine is critical to prevent the formation of the "bis" byproduct (where both amine ends react with nitrobenzene rings).

Part 3: Functional Applications in Drug Discovery

DNA Intercalation & Binding Scaffolds

The 4-nitroaniline moiety is a planar, electron-deficient system capable of

-stacking interactions. When linked to a cationic amine tail (protonated at physiological pH), this molecule acts as a classic DNA intercalator.

- Mechanism: The nitro-aromatic ring inserts between base pairs, while the cationic propyl-amine tail interacts with the phosphate backbone, stabilizing the complex. This structure serves as a model for developing acridine-based antitumor drugs (e.g., Nitracrine).

Kinase Inhibitor Design (CDK/ATP-Binding)

As highlighted in patent literature (e.g., WO2007075783), nitro-substituted aromatic amines function as pharmacophores targeting the ATP-binding pocket of kinases.

- Role: The nitro group can serve as a hydrogen bond acceptor, while the amine linker allows for the attachment of solubilizing groups or additional binding motifs to occupy the solvent-

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exposed region of the kinase cleft.

PROTAC Linker Chemistry

The terminal primary amine provides a clean handle for conjugation. In Proteolysis Targeting Chimeras (PROTACs), this molecule can serve as a rigid linker connecting an E3 ligase ligand to a target protein ligand.

- Advantage: The variable length (propyl) and the rigidity of the phenyl ring allow for precise tuning of the spatial orientation between the two protein-binding domains.

Part 4: Analytical Characterization

To validate the identity of the synthesized compound, the following spectral signatures should be observed.

-NMR Spectroscopy (DMSO- , 400 MHz)

- Aromatic Region (AA'BB' System):
  - 7.95–8.05 ppm (d, 2H,

    Hz): Protons ortho to the nitro group (Deshielded).
  - 6.60–6.70 ppm (d, 2H,

    Hz): Protons ortho to the amine (Shielded by resonance).
- Amine Protons:
  - 7.30 ppm (t, 1H, broad): Ar-NH-CH2.
  - 1.5–2.0 ppm (broad s, 2H): Aliphatic NH2 (Chemical shift varies with concentration/water).
- Aliphatic Chain:
  - 3.15–3.25 ppm (q, 2H):

    .

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- 2.60–2.70 ppm (t, 2H):

  .

- 1.60–1.75 ppm (quint, 2H): Central

  .

Infrared (IR) Spectroscopy

- N-H Stretch: Two bands around 3300–3400

  (Primary and secondary amines).

- Stretch: Strong bands at ~1500

  (asymmetric) and ~1330

  (symmetric).

- C-H Stretch: 2850–2950

  (Aliphatic).

Part 5: Safety & Handling Protocols

Hazard Classification:

- Acute Toxicity: Nitroanilines are known to cause methemoglobinemia (interference with oxygen transport in blood) upon absorption through skin or inhalation.
- Irritant: The aliphatic amine moiety is corrosive/irritating to eyes and mucous membranes.

Handling Procedures:

- Engineering Controls: Always handle within a certified chemical fume hood.
- PPE: Nitrile gloves (double gloving recommended due to nitro-compound permeation), safety goggles, and lab coat.

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- Waste Disposal: Segregate as "Halogenated Organic Waste" (if F/Cl residues present) or "Toxic Organic Waste." Do not dispose of down the drain due to aquatic toxicity potential.

References

- PubChem. (n.d.). Compound Summary for CAS 52289-06-2. National Library of Medicine. Retrieved from [Link]
- Google Patents. (2007). WO2007075783A2 - Substituted isoquinoline-1,3(2h,4h)-diones... as kinase inhibitor.
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